

# Pigment Yellow 182 chemical structure and properties

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## Compound of Interest

Compound Name: *Pigment Yellow 182*

Cat. No.: *B1619675*

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## An In-depth Technical Guide to Pigment Yellow 182

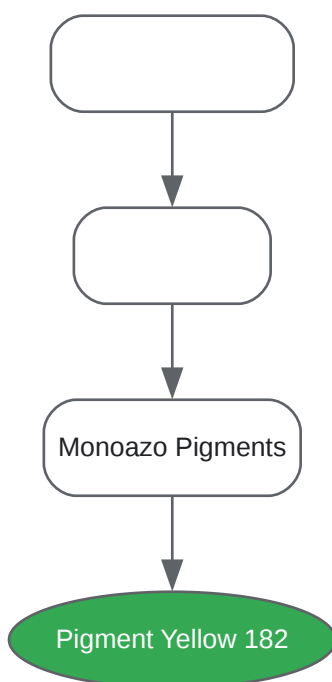
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **Pigment Yellow 182** (C.I. 128300), a monoazo organic pigment. The information is curated for professionals in research and development who require detailed technical data and experimental methodologies.

## Chemical Structure and Identification

**Pigment Yellow 182** is chemically identified as 2-[[2-[(2-Methoxyphenyl)amino]-2-oxo-1-(1,4,5,6-tetrahydro-4,6-dioxo-1,3,5-triazin-2-yl)ethyl]azo]-1,4-benzenedicarboxylic acid dimethyl ester.<sup>[1]</sup> Its structure is characterized by a single azo group (-N=N-) connecting a substituted benzene ring with a coupling component containing a triazine ring. This classifies it as a single azo pigment.<sup>[2]</sup>

Molecular Structure:



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## References

- 1. CAS # 67906-31-4, Pigment Yellow 182, 2-[[2-[(2-Methoxyphenyl)amino]-2-oxo-1-(1,4,5,6-tetrahydro-4,6-dioxo-1,3,5-triazin-2-yl)ethyl]azo]-1,4-benzenedicarboxylic acid dimethyl ester, C.I. 128300, C.I. Pigment Yellow 182, Pigment Yellow 182, Sandorin Yellow G - chemBlink [chemblink.com]
- 2. Pigment Yellow 182 [dyestuffintermediates.com]
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